

An In-depth Technical Guide to 5,5-Dibromobarbituric Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,5-Dibromobarbituric acid

Cat. No.: B1329663

[Get Quote](#)

This technical guide provides a comprehensive overview of **5,5-Dibromobarbituric acid**, tailored for researchers, scientists, and professionals in the field of drug development. This document details its chemical identifiers, physicochemical properties, and known applications, presenting data in a clear and accessible format.

Core Chemical Data and Identifiers

5,5-Dibromobarbituric acid is a halogenated derivative of barbituric acid. For ease of reference and accurate identification, its key identifiers and properties are summarized in the table below.

Identifier Type	Value
CAS Number	511-67-1
IUPAC Name	5,5-dibromo-1,3-diazinane-2,4,6-trione
Synonyms	5,5-Dibromopyrimidine-2,4,6(1H,3H,5H)-trione, Dibromin
Molecular Formula	C ₄ H ₂ Br ₂ N ₂ O ₃
Molecular Weight	285.88 g/mol
EC Number	208-131-7
PubChem CID	94877
InChI	InChI=1S/C4H2Br2N2O3/c5-4(6)1(9)7-3(11)8-2(4)10/h(H2,7,8,9,10,11)
InChIKey	AMATXUCYHHHHHB-UHFFFAOYSA-N
SMILES	<chem>C1(=O)C(C(=O)NC(=O)N1)(Br)Br</chem>
Melting Point	240-242 °C (decomposes)
Physical State	Solid

Experimental Protocols

While a highly detailed, step-by-step synthesis protocol for **5,5-Dibromobarbituric acid** is not readily available in the public domain, the established method involves the direct bromination of barbituric acid. The general procedure is outlined below.

General Synthesis of 5,5-Dibromobarbituric Acid

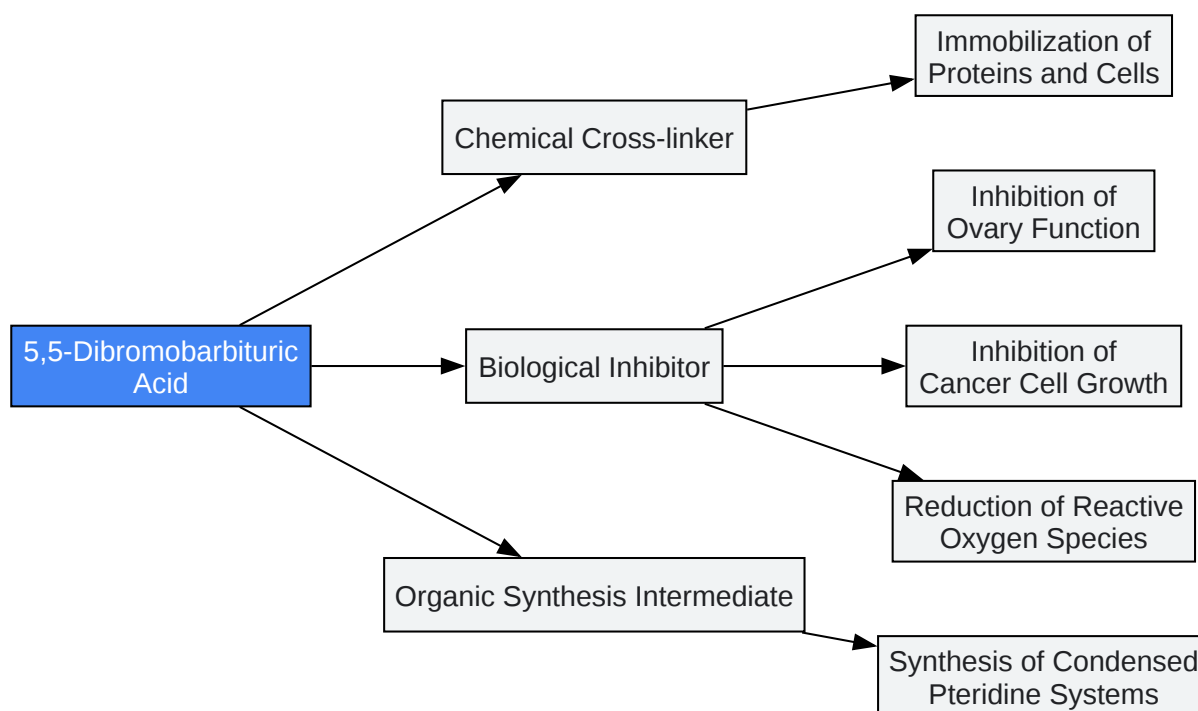
The synthesis is typically achieved through the reaction of barbituric acid with bromine.

- Reactants: Barbituric acid and a brominating agent (e.g., liquid bromine).
- Solvent: A suitable solvent such as glacial acetic acid is often used.
- Procedure Outline:

- Barbituric acid is dissolved or suspended in the chosen solvent.
- The brominating agent is added, often cautiously due to the reactivity of bromine.
- The reaction mixture is stirred, potentially with heating, for a duration sufficient to allow for the dibromination at the 5-position of the barbituric acid ring.
- Upon completion of the reaction, the product, **5,5-Dibromobarbituric acid**, may precipitate from the solution.
- The solid product is then isolated by filtration, washed to remove impurities, and dried.

Applications and Logical Relationships

5,5-Dibromobarbituric acid is utilized in several areas of chemical and biological research. Its applications stem from its reactive nature as a chemical cross-linker and its biological activities.

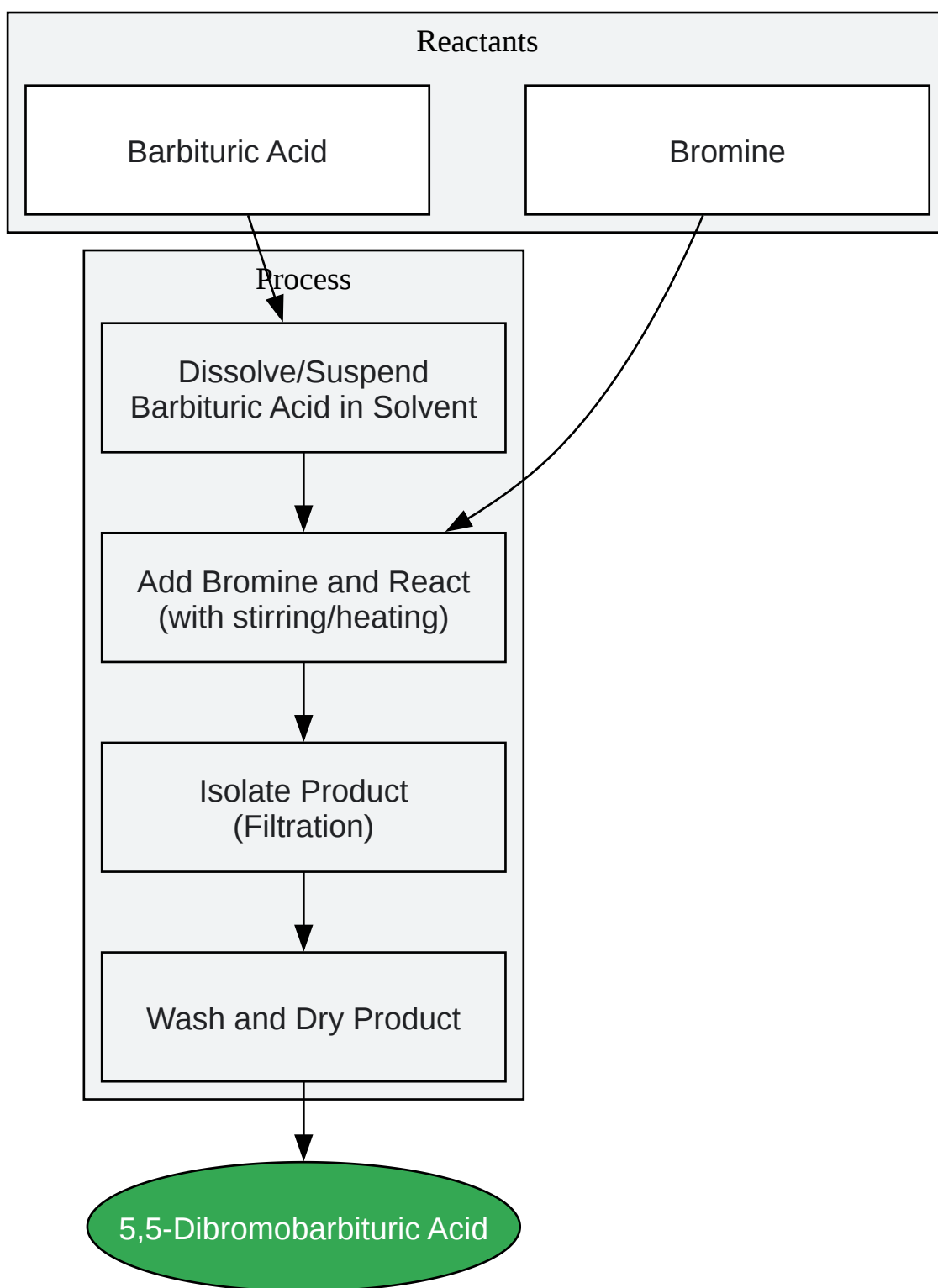


[Click to download full resolution via product page](#)

Known applications of **5,5-Dibromobarbituric acid**.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis of **5,5-Dibromobarbituric acid** based on the bromination of barbituric acid.



[Click to download full resolution via product page](#)

Generalized workflow for the synthesis of **5,5-Dibromobarbituric acid**.

Biological Activity

5,5-Dibromobarbituric acid has been shown to exhibit several biological effects. It has been identified as a potent inhibitor of ovary function, leading to reduced fertility.[1] Additionally, it has demonstrated the ability to inhibit the growth of cancer cells.[1] In cell culture studies, its application has been associated with a reduction in the production of reactive oxygen species and an improvement in metabolic disorders.[1] The precise molecular mechanisms underlying these activities are a subject for further research. Due to its biological effects, it is a compound of interest in drug development and biomedical research.

Safety and Handling

5,5-Dibromobarbituric acid is classified as a corrosive substance. It can cause severe skin burns and eye damage. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. It should be used in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5,5-Dibromobarbituric acid | 511-67-1 | FD32829 [biosynth.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5,5-Dibromobarbituric Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1329663#5-5-dibromobarbituric-acid-cas-number-and-identifiers\]](https://www.benchchem.com/product/b1329663#5-5-dibromobarbituric-acid-cas-number-and-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com